

# BMIM TFSI hazards and target organs

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## Compound Focus: 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide

CAS No.: 174899-83-3

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## Ecotoxicity of BMIM TFSI

The table below summarizes the available ecotoxicity data for BMIM TFSI and a related compound from a study using the *Aliivibrio fischeri* (Microtox) bioassay [1].

Ionic Liquid	Cation Type	Anion	EC <sub>50</sub> ( <i>A. fischeri</i> , 15 min)	Relative Toxicity
<b>C<sub>4</sub>C<sub>1</sub>Im TFSI</b> (Butyldimethylimidazolium TFSI)	Aprotic, Aromatic	TFSI	6.44 mg/L	Moderately Toxic [1]
<b>C<sub>4</sub>C<sub>1</sub>pyrr TFSI</b> (Butylmethylpyrrolidinium TFSI)	Aprotic, Non- Aromatic	TFSI	Data points to higher EC <sub>50</sub> (less toxic)	Less toxic than aromatic ILs [1]

### Key Findings from the Research:

- Structural Influence:** The study confirms that the toxicity of ionic liquids is highly dependent on their chemical structure [1]. **Aprotic ionic liquids are generally more toxic than protic ones**, and those with **aromatic cations** (like imidazolium) are more toxic than non-aromatic ones (like pyrrolidinium) [1].
- Anion and Alkyl Chain:** Toxicity is also influenced by the anion and the length of the alkyl chain on the cation. Longer alkyl chains typically lead to higher toxicity [1].

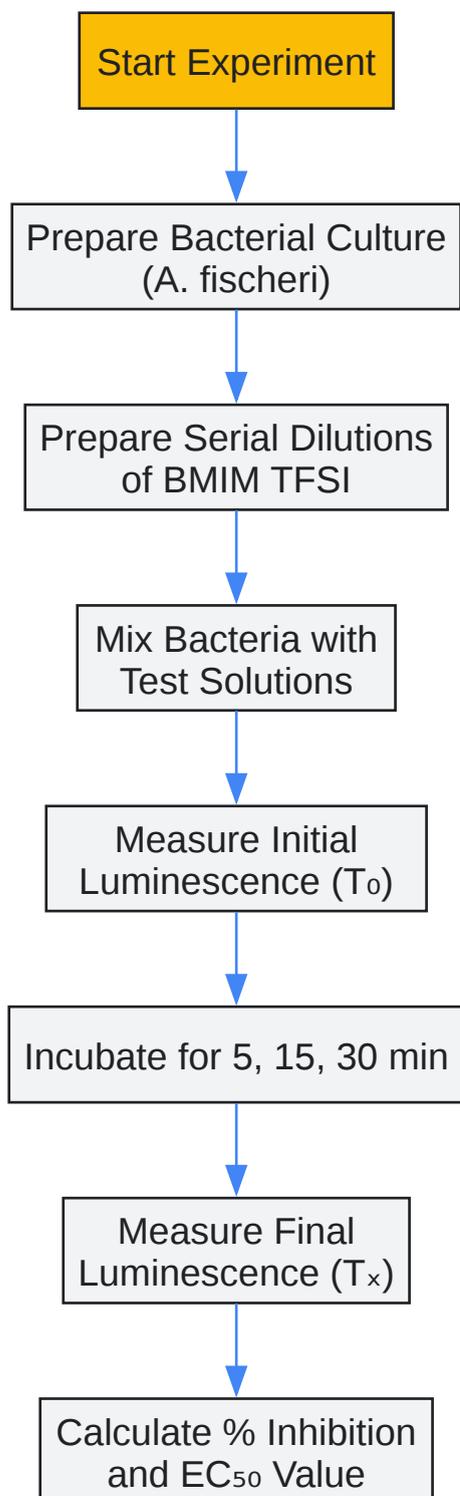
- **Mechanism:** While the precise mechanism for BMIM TFSI is not detailed, toxicity in ionic liquids is often linked to their **surface activity**, which can disrupt cell membranes, and interactions with enzymes [1].

## Experimental Protocol for Ecotoxicity Assessment

The quantitative data in the table above was generated using a standard ecotoxicity test. Here is a detailed methodology based on the search results [1].

- **Objective:** To determine the acute toxicity of ionic liquids by measuring their effect on the bioluminescence of the marine bacterium *Aliivibrio fischeri*.
- **Principle:** Toxic substances inhibit the metabolic activity of the bacteria, leading to a reduction in light output. The Effective Concentration that reduces bioluminescence by 50% (EC<sub>50</sub>) is calculated.
- **Test Organism:** *Aliivibrio fischeri* (formerly *Vibrio fischeri*), a bioluminescent marine bacterium.
- **Standardized Kit:** Microtox test.
- **Key Equipment:** Luminometer to measure light output.
- **Test Duration:** Measurements are typically taken after 5, 15, and 30 minutes of exposure.

The experimental workflow for this test can be visualized as follows:



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## References

1. Ecotoxicity of binary mixtures of ILs and inorganic salts ... [pmc.ncbi.nlm.nih.gov]

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